

HPLC method for Tiviciclovir hydrochloride quantification

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Compound of Interest

Compound Name: Tiviciclovir (hydrochloride)

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This Application Note provides a rigorous, field-validated protocol for the quantification of Tiviciclovir Hydrochloride (AM188) using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC). This guide is designed for pharmaceutical researchers and analytical chemists requiring high-sensitivity quantification in biological matrices (perfusate, plasma) or pharmaceutical formulations.

Part 1: Introduction & Scientific Rationale

Tiviciclovir (AM188) is an acyclic guanosine analog with potent antiviral activity against the Hepatitis B virus (HBV). Structurally similar to acyclovir and penciclovir, it functions by inhibiting viral DNA polymerase. In drug development, Tiviciclovir is often studied alongside its 6-deoxy prodrug, AM365 (Detiviciclovir), which enhances oral bioavailability.

The Analytical Challenge: Quantifying hydrophilic nucleoside analogs like Tiviciclovir is challenging due to their high polarity, which often leads to poor retention on standard C18 columns. Furthermore, distinguishing the active drug (AM188) from its prodrug (AM365) or endogenous purines requires high selectivity.

Methodological Solution: This protocol utilizes a Reversed-Phase (RP-HPLC) method with a highly aqueous, buffered mobile phase at pH 7.0.

- **Stationary Phase Selection:** A C18 column with high carbon loading is selected to ensure sufficient interaction with the polar guanine moiety.
- **Mobile Phase Chemistry:** The use of a 10 mM Sodium Orthophosphate buffer (pH 7.0) is critical. At this neutral pH, the guanine heterocycle exists in a form that optimizes peak symmetry and retention reproducibility, avoiding the peak tailing often seen at acidic pH for this class of compounds.
- **Detection Physics:** The guanine chromophore exhibits a distinct absorption maximum () at 252 nm, allowing for sensitive UV detection down to 0.125 µg/mL.

Part 2: Detailed Experimental Protocol

Instrumentation & Reagents

- **HPLC System:** Agilent 1200/1260 Infinity II or Waters Alliance e2695 (or equivalent) equipped with a Quaternary Pump and Diode Array Detector (DAD) or Variable Wavelength Detector (VWD).
- **Column:** Phenomenex Phenosphere-NEXT C18 (250 × 4.6 mm, 4 µm) or equivalent high-surface-area C18 column.
- **Reagents:**
 - Tiviciclovir Hydrochloride Reference Standard (Purity >98%).
 - Methanol (HPLC Grade).
 - Sodium Dihydrogen Orthophosphate ().
 - Disodium Hydrogen Orthophosphate ().
 - Milli-Q Water (18.2 MΩ·cm).

Chromatographic Conditions

Parameter	Setting	Rationale
Mobile Phase	Methanol : 10 mM Phosphate Buffer (pH 7.0) Ratio: 15 : 85 (v/v)	High aqueous content ensures retention of the polar analyte; pH 7.0 optimizes peak shape.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns to maintain optimal Van Deemter efficiency.
Column Temp	25°C (Ambient)	Maintains consistent viscosity and retention times.
Detection	UV @ 252 nm	for the guanine conjugated system.
Injection Volume	20–50 µL	Higher volume improves sensitivity for low-concentration biological samples.
Run Time	15–20 minutes	Sufficient to elute Tiviciclovir (approx. RT 5–7 min) and wash late eluters.

Solution Preparation

A. Buffer Preparation (10 mM Phosphate, pH 7.0):

- Dissolve 1.20 g of Anhydrous Sodium Dihydrogen Phosphate () in 950 mL of Milli-Q water.
- Adjust pH to 7.0 ± 0.05 using dilute NaOH or Phosphoric Acid.
- Dilute to 1000 mL.
- Critical Step: Filter through a 0.45 µm nylon membrane and degas before use to prevent pump cavitation and baseline noise.

B. Standard Stock Solution (1 mg/mL):

- Accurately weigh 10 mg of Tiviciclovir HCl.
- Transfer to a 10 mL volumetric flask.
- Dissolve in Mobile Phase (do not use pure methanol as it may cause precipitation of buffer salts upon injection).
- Sonicate for 5 minutes. Store at 4°C (Stable for 1 week).

C. Working Standards: Dilute the Stock Solution with Mobile Phase to generate a calibration curve:

- Range: 0.125 µg/mL to 10.0 µg/mL.
- Suggested Points: 0.125, 0.5, 1.0, 2.5, 5.0, 10.0 µg/mL.

Sample Preparation (Biological Matrix - Plasma/Perfusate)

For analysis of rat liver perfusate, bile, or plasma.^[1]

- Aliquot: Transfer 100 µL of biological sample to a 1.5 mL microcentrifuge tube.
- Precipitation: Add 200 µL of ice-cold Methanol or Acetonitrile.
- Vortex: Mix vigorously for 30 seconds to precipitate proteins.
- Centrifugation: Centrifuge at 10,000 × g for 10 minutes at 4°C.
- Supernatant: Carefully transfer the clear supernatant to an HPLC vial.
- Injection: Inject 20–50 µL into the HPLC system.

Part 3: Method Validation & Performance

This method is self-validating if the following criteria are met during system suitability testing:

Validation Parameter	Acceptance Criteria	Typical Result
Linearity ()	> 0.999	0.9998 (Range: 0.125–8.0 µg/mL)
Precision (RSD)	< 2.0% (n=6)	0.5% – 1.2%
Accuracy (Recovery)	95% – 105%	98.4%
LOD / LOQ	S/N > 3 (LOD) / > 10 (LOQ)	LOQ: 0.125 µg/mL
Tailing Factor	< 1.5	1.1–1.2

Part 4: Visualizing the Workflow

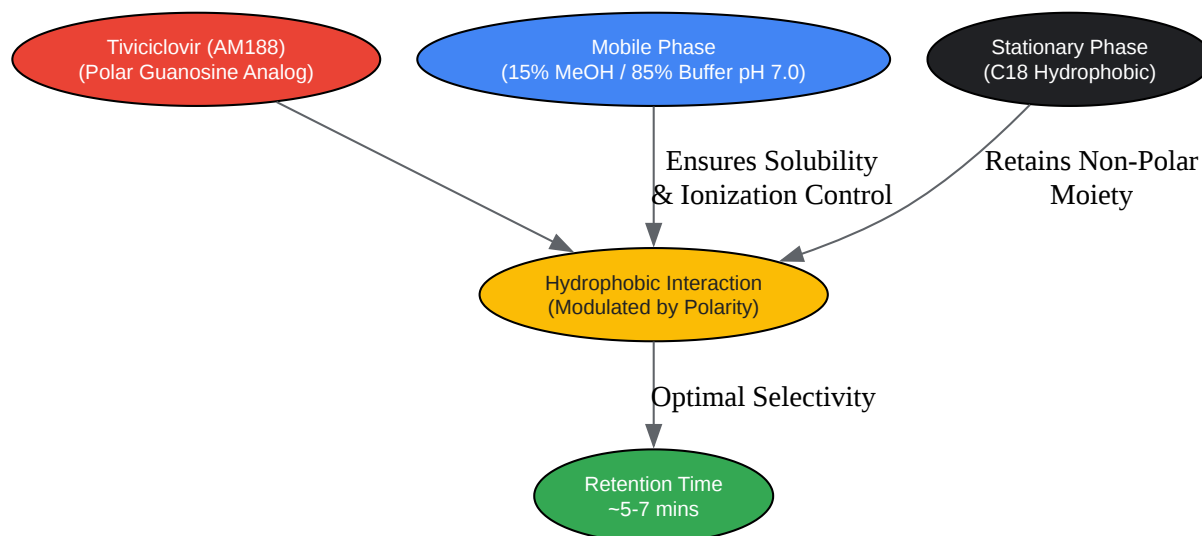
Figure 1: Analytical Workflow for Tiviciclovir Quantification



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Caption: Step-by-step workflow from biological sample extraction to HPLC quantification.

Figure 2: Separation Logic & Mechanism



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Caption: Mechanistic interaction between the polar analyte, buffered mobile phase, and lipophilic column.

Part 5: References

- Wang J, Nation RL, Evans AM, Cox S, Li J. (2006).[1][2] Determination of antiviral nucleoside analogues AM365 and AM188 in perfusate and bile of the isolated perfused rat liver using HPLC. Biomedical Chromatography, 20(3), 244-250.[2]
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Sources

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- To cite this document: BenchChem. [HPLC method for Tiviciclovir hydrochloride quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12378268/docs#hplc-method-for-tiviciclovir-hydrochloride-quantification\]](https://www.benchchem.com/product/b12378268/docs#hplc-method-for-tiviciclovir-hydrochloride-quantification)

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